

An In-depth Technical Guide to Thiofulminic Acid

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Compound of Interest

Compound Name: *Thiofulminic acid*

Cat. No.: *B1231499*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **thiofulminic acid**, a sulfur-containing analogue of fulminic acid. Due to its apparent instability and the limited volume of published research, this document summarizes the available computational data and discusses its chemical nature in the context of related compounds.

Chemical Identity and Descriptors

Thiofulminic acid is a nitrile sulfide and a one-carbon compound. It is the conjugate acid of a thiofulminate.^[1] The primary identification and structural details are summarized below.

Identifier	Value	Reference
IUPAC Name	methylidyne(sulfido)azanium	[1]
CAS Number	65195-59-7	[1]
Molecular Formula	CHNS	[1]
SMILES	<chem>C#[N+][S-]</chem>	[1]
InChI	InChI=1S/CHNS/c1-2-3/h1H	[1]
InChIKey	KJGUCJCRKUJYAI-UHFFFAOYSA-N	[1]

Physicochemical Properties

Currently, experimentally determined physicochemical data for **thiofulminic acid** is not readily available in the scientific literature. The properties listed below are computationally derived from the PubChem database.[1]

Property	Value
Molecular Weight	59.09 g/mol
Exact Mass	58.98297021 Da
Topological Polar Surface Area	31.3 Å ²
Heavy Atom Count	3
Complexity	5.4
Covalently-Bonded Unit Count	1

Synthesis and Reactivity

Experimental Protocols:

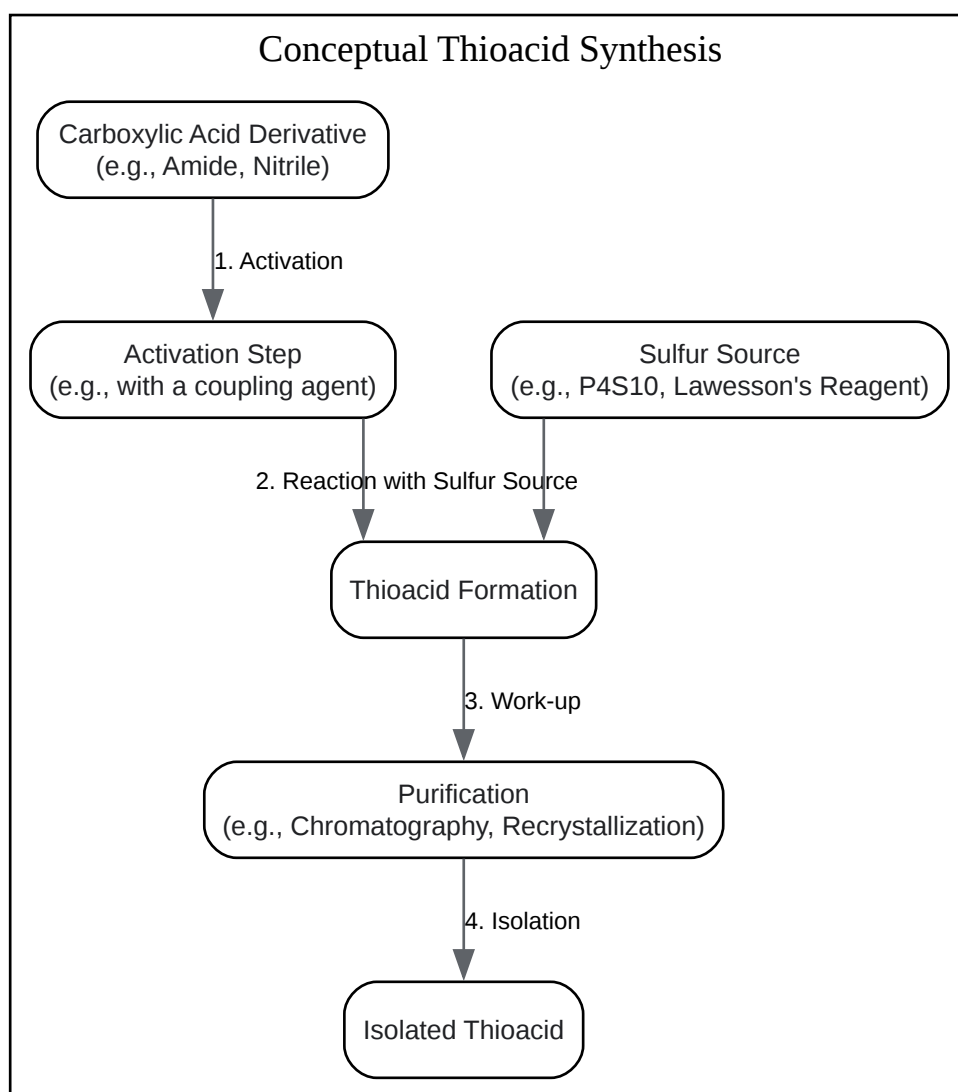
A specific, validated experimental protocol for the synthesis of **thiofulminic acid** is not described in the reviewed scientific literature. Thiocarboxylic acids are noted to be challenging

to prepare and are often intrinsically unstable.[2] General synthetic routes for related thiocarboxylic acids and thioamides often involve the reaction of a corresponding acid with a sulfur source or the acylation of thiols.[3][4]

Theoretical Synthetic Approach:

A plausible, though unverified, synthetic pathway to **thiofulminic acid** or its salts could potentially involve the reaction of a fulminate precursor with a sulfurating agent. Given the instability of the parent acid, synthesis would likely target more stable salt derivatives, such as thiofulminates.

The following diagram outlines a conceptual workflow for the synthesis of a generic thioacid, which could be adapted for **thiofulminic acid** research.



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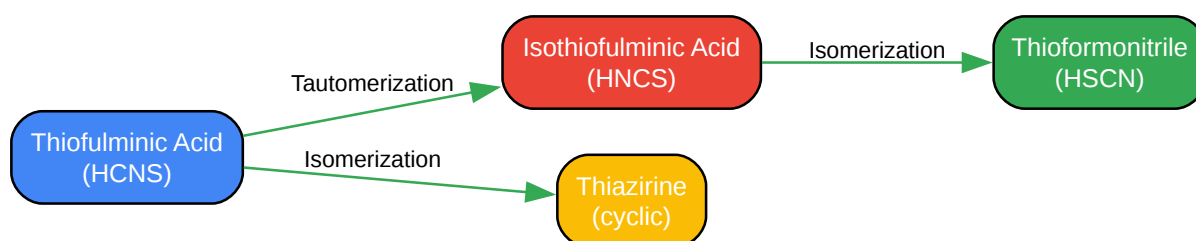
A conceptual workflow for thioacid synthesis.

Biological Activity and Signaling Pathways

There is currently no available data in the scientific literature regarding the biological activity or any associated signaling pathways of **thiofulminic acid**. Research into the biological effects of other organosulfur compounds, such as allylic thiocyanates, has shown antimicrobial activity, suggesting that novel sulfur-containing compounds could be of interest in drug discovery.^[5] However, any potential biological role for **thiofulminic acid** remains purely speculative at this time.

Structural Relationships and Isomerism

Thiofulminic acid is part of an isomeric group with other small CHNS molecules. Understanding these relationships is key to interpreting spectroscopic data and potential reactivity.



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Isomeric relationships of **Thiofulminic Acid**.

This guide represents the current state of knowledge regarding **thiofulminic acid** based on available chemical databases and related literature. Further experimental research is necessary to elucidate its properties, reactivity, and potential applications.

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References

- 1. [Thiofulminic acid | CHNS | CID 6857665 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- 2. [Biosynthesis of thiocarboxylic acid-containing natural products - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 3. [Thioester and thioacid synthesis by acylation of thiols \(thiolation\) \[organic-chemistry.org\]](#)
- 4. [Thioamide synthesis by thioacylation \[organic-chemistry.org\]](#)
- 5. [Antimicrobial activity of allylic thiocyanates derived from the Morita-Baylis-Hillman reaction - PMC \[pmc.ncbi.nlm.nih.gov\]](#)

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